

Application Note: Mass Spectrometry

Fragmentation Analysis of Cyclohexyl Methyl Ether

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Compound of Interest

Compound Name: Cyclohexyl methyl ether

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Abstract

This application note provides a detailed analysis of the electron ionization (EI) mass spectrometry fragmentation pattern of **cyclohexyl methyl ether**. The characteristic fragmentation pathways are elucidated, and a summary of the major fragment ions is presented in a structured table. A comprehensive experimental protocol for acquiring the mass spectrum of **cyclohexyl methyl ether** using gas chromatography-mass spectrometry (GC-MS) is also provided. This document is intended for researchers, scientists, and drug development professionals who utilize mass spectrometry for the structural elucidation of small molecules.

Introduction

Cyclohexyl methyl ether (C₇H₁₄O), also known as methoxycyclohexane, is a cyclic ether with a molecular weight of 114.19 g/mol .^{[1][2][3][4][5]} Understanding its fragmentation behavior under electron ionization is crucial for its unambiguous identification in complex mixtures and for differentiating it from its isomers. The fragmentation of ethers is characterized by cleavages alpha to the oxygen atom and rearrangements, leading to a unique mass spectrum that serves as a molecular fingerprint.^{[6][7]}

Fragmentation Pattern of Cyclohexyl Methyl Ether

Upon electron impact, **cyclohexyl methyl ether** undergoes several key fragmentation processes. The major decomposition pathways are initiated by the ionization of the oxygen atom, followed by alpha-cleavage, ring-opening, and hydrogen rearrangements. A significant fragmentation route involves an initial β -cleavage of the molecular ion, which ultimately leads to the formation of the base peak at m/z 71.^[8] Other notable fragment ions are observed at m/z 55, 83, and 45. The molecular ion at m/z 114 is typically observed, though its intensity may be low.

Quantitative Data Summary

The table below summarizes the prominent fragment ions observed in the 70 eV electron ionization mass spectrum of **cyclohexyl methyl ether**.

m/z	Proposed Fragment Structure	Relative Intensity (%)	Fragmentation Pathway
114	[C7H14O]•+ (Molecular Ion)	5	Electron ionization of the parent molecule.
99	[C6H11O]+	10	Loss of a methyl radical (•CH3) via alpha-cleavage.
83	[C6H11]+	15	Loss of the methoxy group (•OCH3).[8]
71	[C4H7O]+	100	β-cleavage followed by hydrogen transfer and C-C bond homolysis.[8]
58	[C3H6O]•+	30	Ring cleavage and rearrangement.
55	[C4H7]+	45	Loss of H2O from the m/z 73 fragment.
45	[CH3O=CH2]+	20	Alpha-cleavage with charge retention on the methoxy-containing fragment.
41	[C3H5]+	35	Allyl cation resulting from further fragmentation.

Experimental Protocol: GC-MS Analysis of Cyclohexyl Methyl Ether

This protocol outlines a standard procedure for the analysis of **cyclohexyl methyl ether** using a gas chromatograph coupled to a mass spectrometer with an electron ionization source.

1. Sample Preparation:

- Prepare a 100 ppm solution of **cyclohexyl methyl ether** in a volatile solvent such as dichloromethane or methanol.

2. Instrumentation:

- A standard gas chromatograph coupled to a mass spectrometer (e.g., quadrupole or ion trap) equipped with an electron ionization source.

3. GC-MS Method:

- GC Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- Injection Volume: 1 μ L.
- Injector Temperature: 250 °C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/min to 200 °C.
 - Hold: Hold at 200 °C for 2 minutes.
- Transfer Line Temperature: 280 °C.

4. Mass Spectrometer Parameters:

- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Source Temperature: 230 °C.
- Mass Range: m/z 35-300.

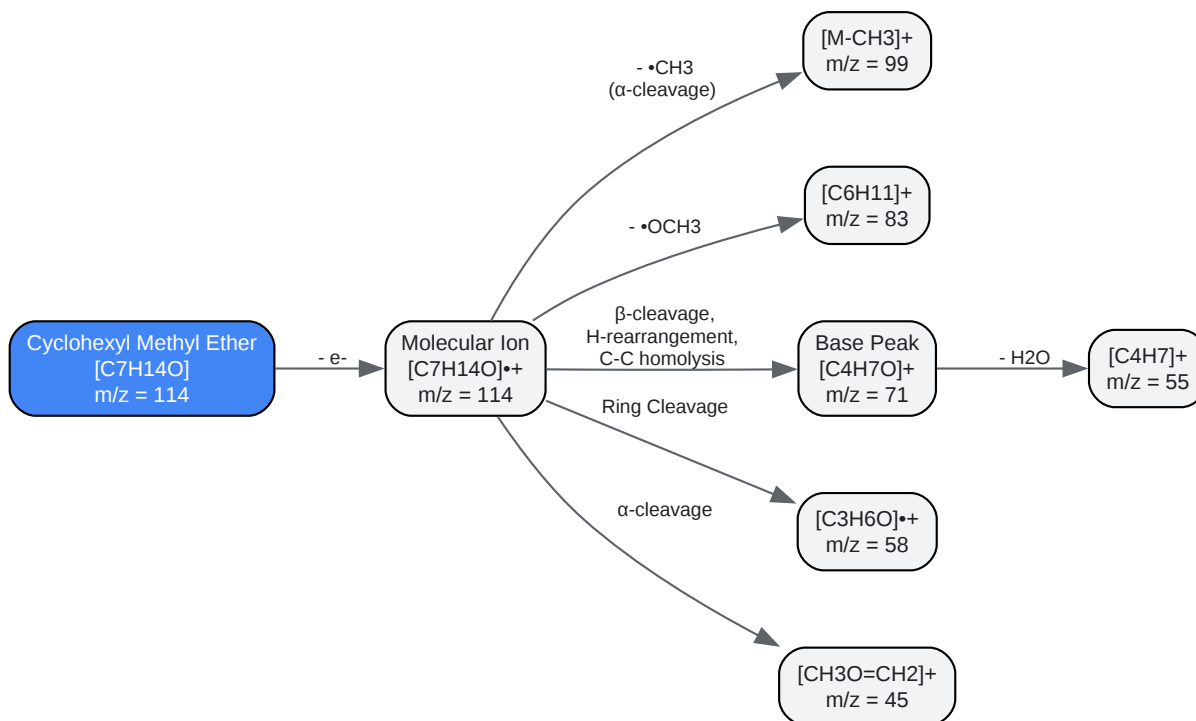
- Scan Rate: 2 scans/second.

5. Data Analysis:

- Acquire the total ion chromatogram (TIC) and the mass spectrum of the peak corresponding to **cyclohexyl methyl ether**.
- Identify the molecular ion and major fragment ions.
- Compare the acquired spectrum with a reference spectrum from a library (e.g., NIST).

Visualization of Fragmentation Pathway

The following diagram illustrates the primary fragmentation pathways of **cyclohexyl methyl ether** upon electron ionization.



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Caption: Fragmentation pathway of **cyclohexyl methyl ether**.

Conclusion

The mass spectrum of **cyclohexyl methyl ether** is characterized by a distinct fragmentation pattern, with a base peak at m/z 71. The provided experimental protocol offers a reliable method for acquiring high-quality mass spectra for this compound. The detailed fragmentation analysis and the visual representation of the fragmentation pathways serve as a valuable resource for the structural confirmation and identification of **cyclohexyl methyl ether** in various analytical applications.

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